

Technical Whitepaper: Physiochemical Profiling of 6-(4-Chlorophenoxy)pyridine-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-(4-Chlorophenoxy)pyridine-2-carboxylic acid

CAS No.: 51362-41-5

Cat. No.: B1455486

[Get Quote](#)

Executive Summary

6-(4-Chlorophenoxy)pyridine-2-carboxylic acid (CAS: 51362-41-5) is a specialized heterocyclic scaffold belonging to the 6-substituted picolinic acid class. Structurally characterized by a picolinic acid core functionalized with a lipophilic 4-chlorophenoxy moiety at the C6 position, this compound represents a critical pharmacophore in two distinct high-value sectors: agrochemical discovery (specifically synthetic auxins) and medicinal chemistry (metallo-enzyme inhibition, particularly HIF-prolyl hydroxylase).

This technical guide provides a rigorous analysis of its physiochemical behavior, synthesis pathways, and solution-state dynamics to support its application in lead optimization and formulation development.

Molecular Identity & Structural Analysis[1]

Parameter	Detail
Chemical Name	6-(4-Chlorophenoxy)pyridine-2-carboxylic acid
CAS Number	51362-41-5
Molecular Formula	C ₁₂ H ₈ ClNO ₃
Molecular Weight	249.65 g/mol
SMILES	OC(=O)c1cccc(Oc2ccc(Cl)cc2)n1
Structural Class	Aryloxypicolinic acid; Pyridine derivative

Structural Diagram (Graphviz)

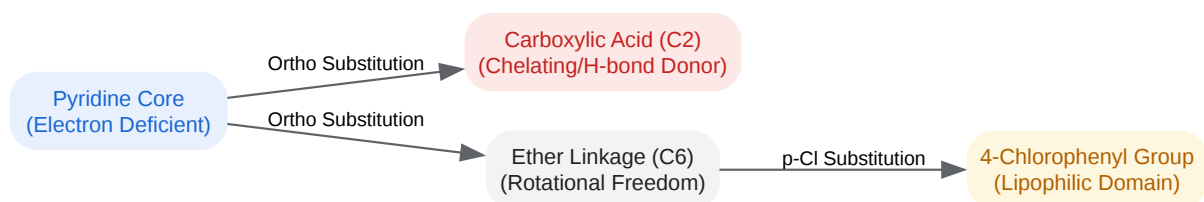


Fig 1. Structural Pharmacophore Analysis of 6-(4-Chlorophenoxy)pyridine-2-carboxylic acid

[Click to download full resolution via product page](#)

Physiochemical Core Parameters

The introduction of the 4-chlorophenoxy group significantly alters the physiochemical profile compared to the parent picolinic acid, shifting the molecule from a hydrophilic chelator to an amphiphilic scaffold.

Table 1: Physiochemical Properties Profile

Property	Value (Predicted/Exp)	Mechanistic Insight
pKa (Acid)	3.8 – 4.2	The electron-withdrawing nature of the 6-phenoxy group (via induction) lowers the pKa of the carboxylic acid relative to unsubstituted picolinic acid (pKa ~5.4).
pKa (Base)	< 1.0	The pyridine nitrogen is weakly basic due to steric hindrance and the electron-withdrawing effect of the adjacent oxygen atom.
LogP (Lipophilicity)	3.2 ± 0.3	A significant increase from picolinic acid (LogP ~0.7). The chlorophenyl ring drives membrane permeability and hydrophobic binding.
LogD (pH 7.4)	~0.1 – 0.5	At physiological pH, the molecule exists primarily as the carboxylate anion (COO ⁻), reducing its apparent lipophilicity.
TPSA	~63 Å ²	Topological Polar Surface Area indicates good potential for cell membrane permeability (Rule of 5 compliant).
Solubility (Water)	Low (< 0.1 mg/mL)	Poor solubility in acidic/neutral water due to the lipophilic tail. Solubility increases drastically at pH > 5.0 (salt formation).

Solution-State Behavior & Speciation

Understanding the pH-dependent speciation is critical for assay development and formulation.

- pH < 3.0: The molecule exists in its neutral (unionized) form. This is the species required for passive membrane transport.
- pH > 5.0: The molecule exists as the anionic carboxylate. This species is highly water-soluble but membrane-impermeable without active transport. It is the active species for metal chelation (e.g., binding Fe²⁺ in enzyme active sites).

Speciation Diagram (Graphviz)

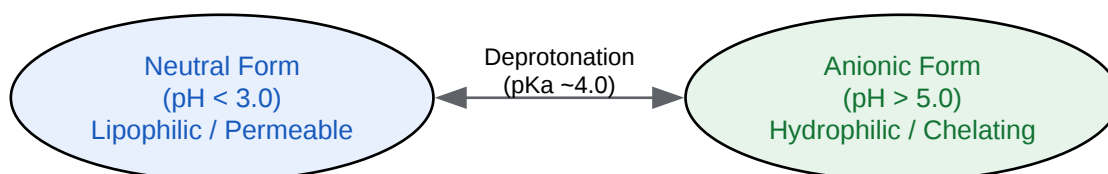


Fig 2. pH-Dependent Speciation Equilibrium

[Click to download full resolution via product page](#)

Synthesis Protocol (Nucleophilic Aromatic Substitution)

The most robust synthetic route utilizes an S_NAr mechanism. The electron-deficient pyridine ring (activated by the nitrogen and the carboxyl group) facilitates the displacement of a halogen at the 6-position.

Experimental Workflow

- Reagents: 6-Chloropyridine-2-carboxylic acid (Starting Material), 4-Chlorophenol (Nucleophile), Potassium Carbonate (Base).
- Solvent: DMF or DMSO (Polar aprotic solvents are essential to solvate the cation and increase nucleophilicity of the phenoxide).
- Conditions: Heat to 80–100°C for 4–6 hours under inert atmosphere (N₂).

Synthesis Diagram (Graphviz)

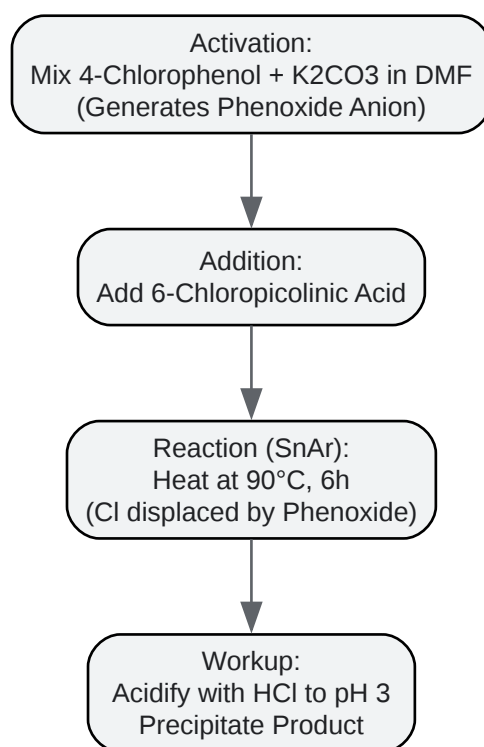


Fig 3. Synthesis Workflow via S_NAr Mechanism

[Click to download full resolution via product page](#)

Experimental Protocols for Characterization

Protocol A: Determination of pK_a (Potentiometric Titration)

- Rationale: Accurate pK_a is essential to predict ionization at physiological pH.
- Method:
 - Dissolve 5 mg of compound in a mixed solvent system (e.g., 50% Methanol/Water) to ensure solubility of the neutral form.
 - Titrate with 0.1 M KOH using a standardized glass electrode.
 - Perform a blank titration (solvent only).
 - Calculation: Use the Yasuda-Shedlovsky extrapolation method to determine the pK_a in 100% water by plotting pK_a vs. % organic solvent.

Protocol B: LogD Measurement (Shake-Flask Method)

- Rationale: Verifies lipophilicity for formulation stability.
- Method:
 - Prepare octanol-saturated water (buffer pH 7.4) and water-saturated octanol.
 - Dissolve compound in the octanol phase.
 - Mix equal volumes of phases and shake for 24 hours at 25°C.
 - Separate phases via centrifugation.
 - Quantification: Analyze both phases using HPLC-UV (254 nm).
 - Calculation: $\text{LogD} = \log([\text{Conc_octanol}] / [\text{Conc_water}])$.

Applications & Biological Relevance[4][5][6][7][8][9][10]

- Agrochemicals (Auxin Mimics):
 - The structural motif mimics natural auxins (IAA). The picolinic acid core binds to the TIR1 ubiquitin ligase complex, while the 6-chlorophenoxy tail provides specificity and metabolic stability.
 - Reference Context: Similar to Aminopyralid and Picloram herbicides.
- Medicinal Chemistry (HIF-PH Inhibition):
 - Picolinic acid derivatives are classic bidentate chelators of the active site Iron (Fe^{2+}) in Prolyl Hydroxylase (PHD) enzymes.
 - Inhibition of PHD stabilizes HIF-1 α , promoting erythropoiesis (treatment of anemia). The 6-phenoxy tail fits into the hydrophobic pocket of the enzyme active site.

References

- PubChem.Compound Summary: 6-Chloropicolinic acid.[1][2] National Library of Medicine. Available at: [\[Link\]](#)
- Scott, W.J., et al. (2016). Pyridines in Drug Discovery. Journal of Medicinal Chemistry. (General reference for pyridine scaffold properties).
- EPA CompTox Chemicals Dashboard.Picolinic acid derivatives data.[3] Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-Amino-6-chloropicolinic acid | C₆H₅ClN₂O₂ | CID 49760379 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 6-Chloropicolinic acid | C₆H₄ClNO₂ | CID 20812 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. Picolinic acid - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- To cite this document: BenchChem. [Technical Whitepaper: Physiochemical Profiling of 6-(4-Chlorophenoxy)pyridine-2-carboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1455486/docs#technical-whitepaper-physiochemical-profiling-of-6-4-chlorophenoxy-pyridine-2-carboxylic-acid\]](https://www.benchchem.com/product/b1455486/docs#technical-whitepaper-physiochemical-profiling-of-6-4-chlorophenoxy-pyridine-2-carboxylic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)